

TCV-309 chloride storage and handling best practices

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Compound of Interest

Compound Name: TCV-309 chloride

Cat. No.: B1139345

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TCV-309 Chloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the storage and handling of **TCV-309 chloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **TCV-309 chloride** powder?

A: **TCV-309 chloride** powder should be stored at 2-8°C in a desiccated environment.^[1]

Q2: What is the shelf life of **TCV-309 chloride**?

A: The shelf life of **TCV-309 chloride** is 1095 days when stored under the recommended conditions.^[1]

Q3: How should I prepare solutions of **TCV-309 chloride**?

A: **TCV-309 chloride** is soluble in DMSO at a concentration of ≥ 6.3 mg/mL (10.00 mM).^[1] For solution preparation, it is recommended to use anhydrous DMSO. Prepare solutions fresh for each experiment. If storage of a stock solution is necessary, aliquot it into small, single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Q4: What personal protective equipment (PPE) is required when handling **TCV-309 chloride**?

A: When handling **TCV-309 chloride**, it is important to wear appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.^{[1][2]} Work should be conducted in a well-ventilated area or a chemical fume hood.

Q5: What are the known hazards associated with **TCV-309 chloride**?

A: **TCV-309 chloride** has the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not fully dissolve in DMSO.	The concentration is too high.	Ensure the concentration does not exceed 6.3 mg/mL. Gentle warming and vortexing may aid dissolution.
The compound may have degraded due to improper storage.	Verify that the compound has been stored at 2-8°C and desiccated. If degradation is suspected, use a fresh vial.	
Inconsistent experimental results.	Improper storage of stock solutions.	Aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound.
Contamination of the compound or solvent.	Use fresh, anhydrous grade DMSO for solution preparation. Ensure all labware is clean and dry.	
Precipitate forms in the stock solution upon freezing.	The concentration is too high for stable storage at low temperatures.	Try preparing a slightly more dilute stock solution for frozen storage. Before use, ensure the solution is completely thawed and vortexed to redissolve any precipitate.

Quantitative Data Summary

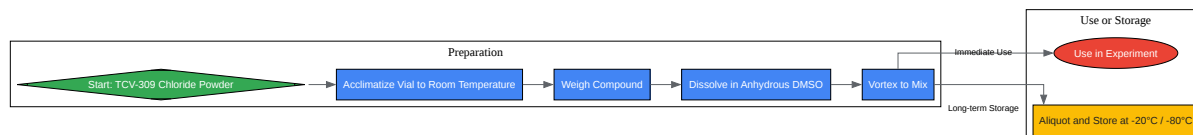
Property	Value	Source
Storage Temperature	2-8°C	
Storage Conditions	Desiccated	
Shelf Life	1095 days	
Solubility in DMSO	≥ 6.3 mg/mL (10.00 mM)	
Molecular Weight	629.97 g/mol	
Purity	≥95.0%	
CAS Number	121494-09-5	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **TCV-309 Chloride** Stock Solution in DMSO

- **Acclimatization:** Allow the vial of **TCV-309 chloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **TCV-309 chloride** powder.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder to achieve a final concentration of 10 mM (6.3 mg/mL). For example, to prepare 1 mL of a 10 mM stock solution, add 1 mL of DMSO to 6.3 mg of **TCV-309 chloride**.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- **Storage:** If not for immediate use, aliquot the stock solution into small, single-use, light-protected vials and store at -20°C or -80°C.

Visualizations



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Caption: Experimental workflow for the preparation and handling of **TCV-309 chloride** solutions.

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References

- 1. labsolu.ca [labsolu.ca]
- 2. cn.canbipharm.com [cn.canbipharm.com]
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